

Application Notes and Protocols for HLX22 in Clinical Trials

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Compound of Interest

Compound Name: HL22

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These application notes provide a comprehensive overview of the dosing recommendations for HLX22, a novel anti-HER2 monoclonal antibody, based on available clinical trial data. Detailed protocols for key preclinical experiments are also included to facilitate further research and development.

Dosing Recommendations in Clinical Trials

HLX22 has been evaluated in Phase I, II, and III clinical trials for the treatment of HER2-positive solid tumors. The recommended dosing has been determined through dose-escalation and cohort expansion studies.

Phase I Dose Escalation Study

A first-in-human, open-label, dose-escalation Phase I trial was conducted to determine the safety, tolerability, and maximum tolerated dose (MTD) of HLX22 in patients with advanced solid tumors overexpressing HER2.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Table 1: HLX22 Phase I Dose Escalation Cohorts[\[1\]](#)[\[2\]](#)[\[3\]](#)

Dose Level	HLX22 Dose	Dosing Schedule	Number of Patients
1	3 mg/kg	Intravenously every 3 weeks	5
2	10 mg/kg	Intravenously every 3 weeks	3
3	25 mg/kg	Intravenously every 3 weeks	3

The MTD was determined to be 25 mg/kg administered intravenously every 3 weeks.^{[1][2]} No dose-limiting toxicities were observed at this dose level.^{[1][2]}

Phase II and III Combination Therapy Dosing

Subsequent Phase II and III clinical trials have evaluated HLX22 in combination with other therapies, such as trastuzumab and chemotherapy, for HER2-positive gastric or gastroesophageal junction cancer.

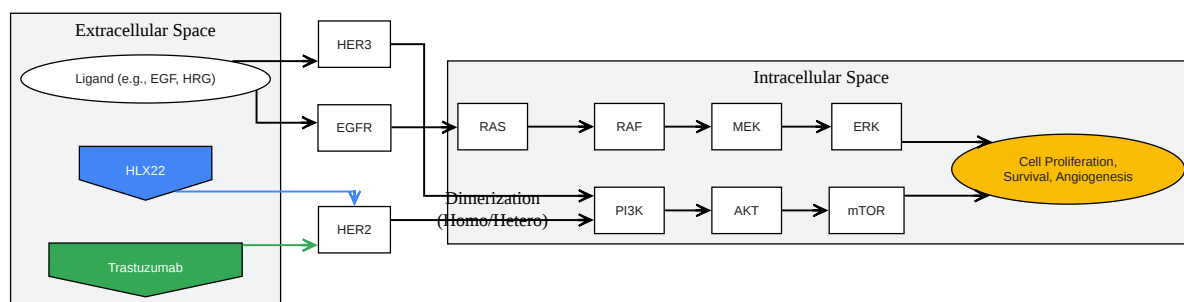
Table 2: HLX22 Dosing in Phase II and III Combination Trials

Trial Phase	HLX22 Dose	Combination Agents	Dosing Schedule
Phase II	15 mg/kg or 25 mg/kg	Trastuzumab (HLX02) + XELOX	Intravenously every 3 weeks
Phase III	15 mg/kg	Trastuzumab + Chemotherapy (XELOX) ± Pembrolizumab	Intravenously every 3 weeks ^[4]

These studies support a dosing regimen of 15 mg/kg or 25 mg/kg of HLX22 in combination with standard-of-care therapies for HER2-positive cancers.

Mechanism of Action and Signaling Pathway

HLX22 is a humanized monoclonal antibody that targets the human epidermal growth factor receptor 2 (HER2).[5] It binds to a distinct epitope on the extracellular domain IV of HER2, different from that of trastuzumab.[6] This non-competitive binding allows for the simultaneous administration of HLX22 and trastuzumab, leading to a dual blockade of HER2 signaling.[6] Preclinical studies have shown that this combination enhances the inhibition of cancer cell proliferation and promotes antitumor activity.[6] The binding of HLX22 to HER2 can also induce antibody-dependent cell-mediated cytotoxicity (ADCC), flagging cancer cells for destruction by the immune system.[7]



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Caption: HER2 Signaling Pathway and Points of Intervention by HLX22 and Trastuzumab.

Experimental Protocols

The following are detailed methodologies for key preclinical experiments to evaluate the efficacy of HLX22.

In Vitro Cell Proliferation Assay

This protocol is designed to assess the inhibitory effect of HLX22 on the proliferation of HER2-positive cancer cell lines.

Materials:

- HER2-positive cancer cell lines (e.g., NCI-N87, BT-474, SK-BR-3)
- Complete cell culture medium (e.g., RPMI-1640 or DMEM with 10% FBS)
- HLX22 antibody
- Trastuzumab antibody (for combination studies)
- CellTiter-Glo® Luminescent Cell Viability Assay kit
- 96-well clear bottom white plates
- Luminometer

Procedure:

- Cell Seeding:
 - Culture HER2-positive cells to ~80% confluency.
 - Trypsinize and resuspend cells in complete medium.
 - Seed 5,000-10,000 cells per well in a 96-well plate.
 - Incubate overnight at 37°C, 5% CO₂.
- Antibody Treatment:
 - Prepare serial dilutions of HLX22 and/or Trastuzumab in complete medium.
 - Remove the medium from the wells and add 100 µL of the antibody dilutions.
 - Include a vehicle control (medium only).
 - Incubate for 72 hours at 37°C, 5% CO₂.
- Cell Viability Measurement:

- Equilibrate the CellTiter-Glo® reagent to room temperature.
- Add 100 µL of CellTiter-Glo® reagent to each well.
- Mix on an orbital shaker for 2 minutes to induce cell lysis.
- Incubate at room temperature for 10 minutes to stabilize the luminescent signal.
- Measure luminescence using a luminometer.
- Data Analysis:
 - Calculate the percentage of cell viability relative to the vehicle control.
 - Plot dose-response curves and determine the IC50 values.

In Vivo Xenograft Tumor Model

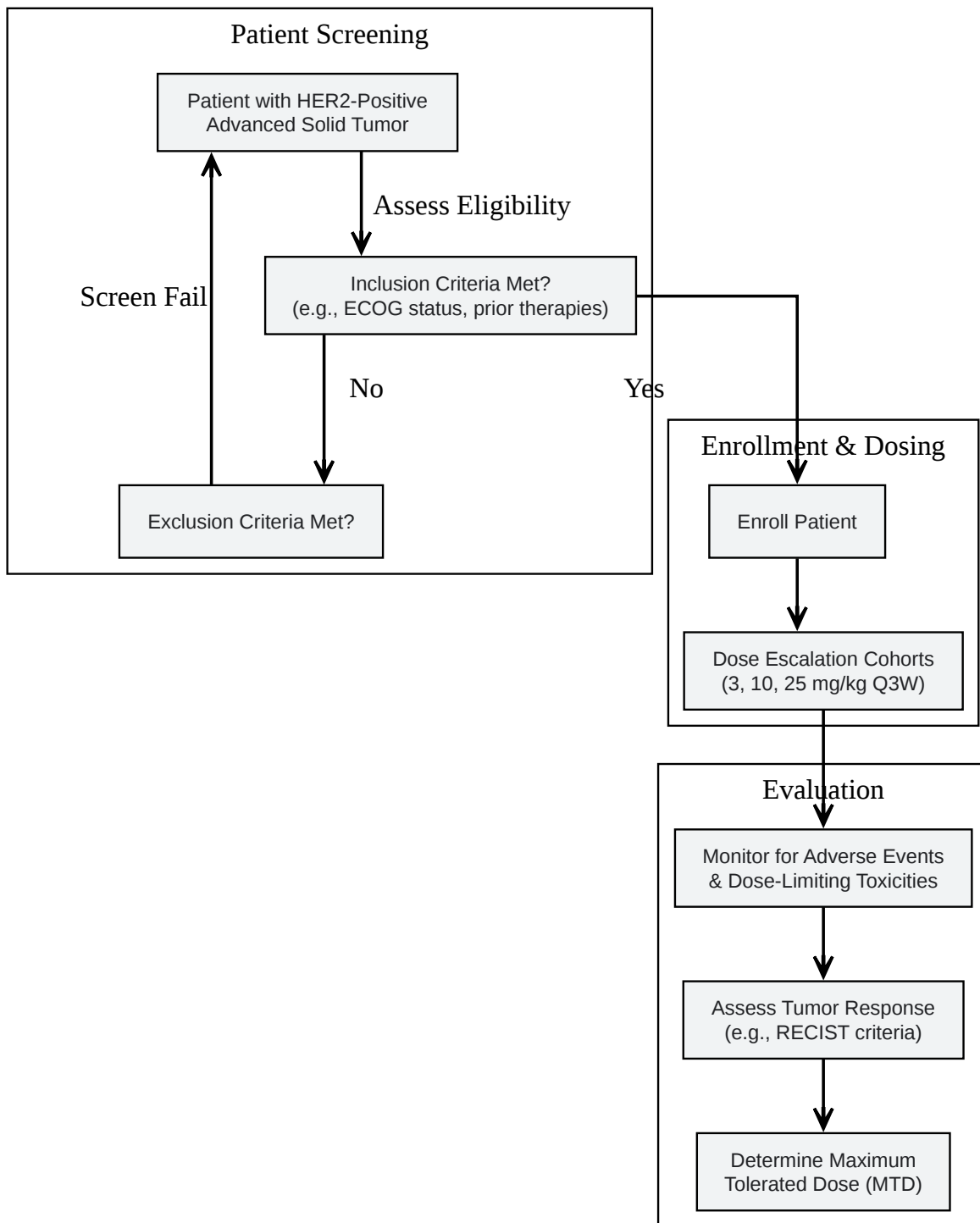
This protocol describes the evaluation of HLX22's antitumor activity in a mouse xenograft model.

Materials:

- HER2-positive cancer cells (e.g., NCI-N87)
- Female BALB/c nude mice (4-6 weeks old)
- Matrigel
- HLX22 antibody
- Vehicle control (e.g., sterile PBS)
- Calipers
- Syringes and needles

Procedure:

- Tumor Cell Implantation:
 - Harvest HER2-positive cancer cells and resuspend them in a 1:1 mixture of serum-free medium and Matrigel at a concentration of 5×10^7 cells/mL.
 - Subcutaneously inject 100 μ L of the cell suspension into the right flank of each mouse.
- Tumor Growth and Randomization:
 - Monitor tumor growth every 2-3 days using calipers. Tumor volume is calculated as $(\text{Length} \times \text{Width}^2) / 2$.
 - When tumors reach an average volume of 100-200 mm^3 , randomize mice into treatment and control groups (n=8-10 mice per group).
- Treatment Administration:
 - Administer HLX22 (e.g., 10 mg/kg) or vehicle control via intraperitoneal injection twice a week for 4 weeks.
- Efficacy Evaluation:
 - Measure tumor volume and body weight twice a week.
 - At the end of the study, euthanize the mice and excise the tumors for weight measurement and further analysis (e.g., histology, biomarker analysis).
- Data Analysis:
 - Plot tumor growth curves for each group.
 - Calculate the tumor growth inhibition (TGI) for the treatment group compared to the control group.



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